

# Personal protective equipment for handling Methyl 2-hydroxy-4-methylvalerate

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## Compound of Interest

Compound Name: Methyl 2-hydroxy-4-methylvalerate

Cat. No.: B1265614

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## Essential Safety and Handling Guide for Methyl 2-hydroxy-4-methylvalerate

For Immediate Use by Laboratory Professionals

This document provides crucial safety protocols and logistical plans for handling **Methyl 2-hydroxy-4-methylvalerate** (CAS RN: 40348-72-9). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining necessary personal protective equipment (PPE), proper handling and storage techniques, and compliant disposal methods.

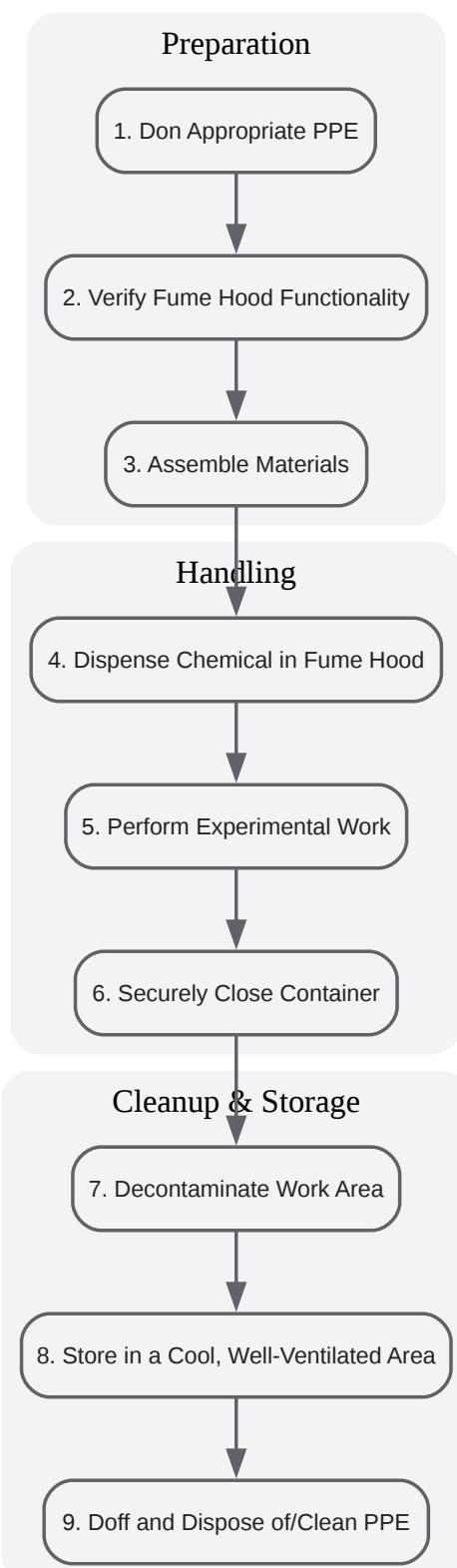
## Hazard Identification and Personal Protective Equipment

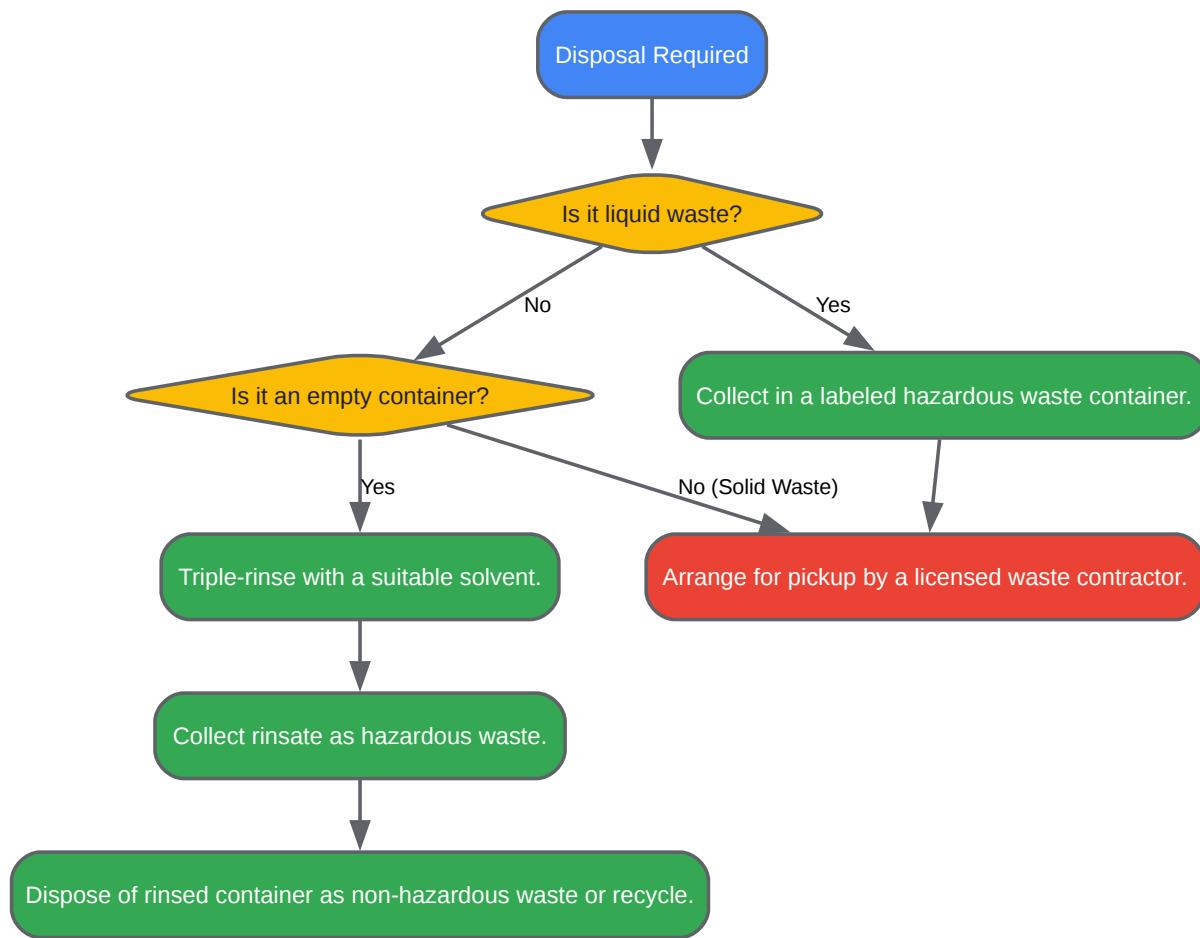
Based on the Globally Harmonized System (GHS), **Methyl 2-hydroxy-4-methylvalerate** is classified with the following hazards. Adherence to the recommended PPE is mandatory to mitigate risks.

Hazard Statement	Code	GHS Pictogram	Required Personal Protective Equipment
Combustible liquid	H227	No Pictogram Required	- Flame-retardant lab coat- Work in a well-ventilated area, away from open flames and heat sources.
Causes skin irritation	H315	Exclamation Mark	- Chemical-resistant gloves (Nitrile or Butyl rubber recommended)- Lab coat
Causes serious eye irritation	H319	Exclamation Mark	- Safety goggles or a face shield if there is a splash risk
May cause respiratory irritation	H335	Exclamation Mark	- Use in a chemical fume hood- If fume hood is not available, a NIOSH-approved respirator with organic vapor cartridges is required.

## Operational Plan: Step-by-Step Handling Procedure

Strict adherence to the following workflow is essential for the safe handling of **Methyl 2-hydroxy-4-methylvalerate**.





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